

Pent-2-en-3-ol: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Pent-2-en-3-ol*

Cat. No.: *B15476151*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety and handling precautions for **pent-2-en-3-ol** (CAS No. 1569-50-2). The information is intended for laboratory personnel and professionals in drug development who may work with this compound. This document synthesizes available data on physical and chemical properties, hazards, and safe handling procedures to minimize risk in a research environment.

Chemical and Physical Properties

Pent-2-en-3-ol is a flammable liquid and should be handled with appropriate caution.^[1] Key physical and chemical properties are summarized in the table below for easy reference. This data has been compiled from various chemical databases and safety data sheets.

Property	Value	Reference
Molecular Formula	C ₅ H ₁₀ O	[1][2]
Molecular Weight	86.13 g/mol	[1]
Appearance	Clear, colorless liquid	[1]
Boiling Point	119-121 °C	Sigma-Aldrich
Flash Point	36 °C (96.8 °F) - closed cup	Sigma-Aldrich
Density	0.843 g/mL at 25 °C	Sigma-Aldrich
Vapor Pressure	6.01 mmHg	[1]
Solubility	Soluble in alcohol.	The Good Scents Company

Hazard Identification and Classification

Pent-2-en-3-ol is classified as a flammable liquid.[1] The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

Hazard Class	Category	Hazard Statement
Flammable liquids	Category 3	H226: Flammable liquid and vapor

Signal Word: Warning

Hazard Statements:

- H226: Flammable liquid and vapor.[1]

Precautionary Statements: A comprehensive list of precautionary statements is provided in the Safety Data Sheet and includes measures for prevention, response, storage, and disposal.[1]

Toxicological Information

As of the date of this publication, detailed toxicological studies for **pent-2-en-3-ol** are not readily available in the public domain. Safety data sheets for 3-Penten-2-ol indicate that no acute toxicity information is available for the product.[3] Another source states that oral, inhalation, and dermal toxicity data are not available.[4] Similarly, information regarding skin corrosion/irritation, serious eye damage/irritation, respiratory or skin sensitization, germ cell mutagenicity, carcinogenicity, and reproductive toxicity is also unavailable.[4]

Due to the lack of specific toxicological data, it is prudent to handle **pent-2-en-3-ol** with a high degree of caution, assuming it may be an irritant and potentially harmful if ingested, inhaled, or absorbed through the skin.[1] General handling procedures for flammable and potentially hazardous alcohols should be strictly followed.

Experimental Protocols

The following protocols are based on general best practices for handling flammable liquids in a laboratory setting and specific recommendations from safety data sheets for **pent-2-en-3-ol**.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **pent-2-en-3-ol** to determine the appropriate level of PPE. The following are minimum requirements:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile, neoprene).
- Skin and Body Protection: A flame-retardant lab coat and closed-toe shoes.

Figure 1: Workflow for ensuring appropriate personal protective equipment is used.

Handling and Storage

- Ventilation: Always handle **pent-2-en-3-ol** in a well-ventilated area, preferably in a chemical fume hood.
- Ignition Sources: Keep away from open flames, hot surfaces, sparks, and other sources of ignition. Use only non-sparking tools.

- **Static Discharge:** Take precautionary measures against static discharge. Ground and bond containers when transferring material.
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from heat and sources of ignition. Store separately from incompatible materials such as acids and strong oxidizing agents.[\[3\]](#)

*Figure 2: Logical flow for the safe handling and storage of **pent-2-en-3-ol**.*

Spill and Emergency Procedures

Spill Response:

- **Evacuate:** Immediately evacuate the area of all non-essential personnel.
- **Ventilate:** Ensure the area is well-ventilated.
- **Eliminate Ignition Sources:** Remove all sources of ignition.
- **Containment:** Absorb the spill with an inert, non-combustible material (e.g., sand, earth, vermiculite).
- **Collection:** Collect the absorbed material using non-sparking tools and place it in a suitable, labeled container for disposal.
- **Decontamination:** Clean the spill area thoroughly with a suitable solvent.

First-Aid Measures:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[\[3\]](#)
- **Skin Contact:** In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention.[\[3\]](#)
- **Inhalation:** Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[\[3\]](#)

- Ingestion: If swallowed, do NOT induce vomiting. Get medical aid immediately. Call a poison control center.[3]

Disposal

Dispose of **pent-2-en-3-ol** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.[3] Do not allow the chemical to enter drains or waterways. Waste material should be handled by a licensed disposal company.[3]

Reactivity and Stability

- Stability: Stable under recommended storage conditions.
- Incompatible Materials: Strong oxidizing agents, acids.[3]
- Hazardous Decomposition Products: Carbon monoxide and carbon dioxide may be formed during combustion.[3]
- Hazardous Polymerization: Not expected to occur.

Conclusion

While specific toxicological data for **pent-2-en-3-ol** is currently lacking, its classification as a flammable liquid necessitates strict adherence to safety protocols. All personnel handling this chemical should be thoroughly familiar with the information presented in this guide and the corresponding Safety Data Sheet. A comprehensive risk assessment should always be performed before commencing any new experimental work involving **pent-2-en-3-ol**.

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References

- 1. (+-)-3-Penten-2-ol | C₅H₁₀O | CID 15289 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Pent-2-en-3-ol | C₅H₁₀O | CID 71351583 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 3. fishersci.com [fishersci.com]
- 4. 3-PENTEN-2-OL - Safety Data Sheet [chemicalbook.com]
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